

# Technical Support Center: Occupational Exposure to Strontium Chromate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Strontium chromate

Cat. No.: B1219968

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This technical support center provides essential information for researchers, scientists, and drug development professionals working with **strontium chromate**. It includes frequently asked questions (FAQs), troubleshooting guides for experimental procedures, and detailed protocols to ensure safe laboratory practices and compliance with occupational exposure limits.

## Frequently Asked Questions (FAQs)

Q1: What is **strontium chromate** and why is it a concern in the workplace?

A1: **Strontium chromate** ( $\text{SrCrO}_4$ ) is a chemical compound used in pigments, corrosion inhibitors, and pyrotechnics. The primary concern in occupational settings is its hexavalent chromium (Cr(VI)) component, which is a known human carcinogen.[1][2] Exposure can also lead to other health effects, including skin and respiratory irritation and sensitization.[3]

Q2: What are the permissible occupational exposure limits for **strontium chromate**?

A2: Occupational exposure limits for **strontium chromate** are typically regulated based on the hexavalent chromium content. These limits vary by regulatory agency. A summary of key exposure limits is provided in the table below.

Q3: What are the primary routes of occupational exposure to **strontium chromate**?

A3: The main routes of exposure are inhalation of dust or aerosols and skin contact with the powder.[3] Ingestion can also occur through hand-to-mouth contact if proper hygiene practices

are not followed.[3]

Q4: What are the potential health effects of exposure to **strontium chromate**?

A4: Acute (short-term) exposure can cause irritation to the skin, eyes, and respiratory tract.[3] Chronic (long-term) exposure is associated with an increased risk of lung cancer.[1] It can also lead to skin sensitization (allergic contact dermatitis), nasal septum ulceration and perforation, and potential kidney damage.[3]

Q5: What are the essential safety precautions when working with **strontium chromate**?

A5: A comprehensive safety approach includes a combination of engineering controls, administrative controls, and personal protective equipment (PPE), often referred to as the Hierarchy of Controls. This includes working in a designated area, using a fume hood or other ventilated enclosure, wearing appropriate PPE (gloves, lab coat, eye protection), and practicing meticulous personal hygiene.[4]

## Troubleshooting Guides

Problem: I suspect my engineering controls (e.g., fume hood) are not adequately containing **strontium chromate** dust.

- Troubleshooting Steps:
  - Visual Inspection: Check for any visible dust accumulation outside the primary containment area.
  - Airflow Verification: Use a tissue or smoke stick at the opening of the fume hood to verify inward airflow. Ensure the sash is at the recommended height.
  - Certification Check: Confirm that the fume hood has been certified within the last year.
  - Work Practices: Review your experimental procedures to minimize dust generation. For example, handle **strontium chromate** as a slurry or solution when possible, rather than a dry powder.
  - Air Sampling: If concerns persist, conduct personal or area air sampling to quantify exposure levels. Refer to the "Experimental Protocols" section for detailed air sampling

methodologies.

Problem: An employee is reporting skin irritation after handling **strontium chromate**.

- Troubleshooting Steps:
  - Immediate First Aid: Instruct the individual to wash the affected area thoroughly with soap and water.
  - PPE Evaluation: Inspect the type and condition of gloves used. Ensure they are appropriate for handling chromium compounds and are being changed regularly.[5]
  - Hygiene Practices: Review handwashing procedures. Hands should be washed immediately after handling the substance and before leaving the laboratory.[3]
  - Contamination Check: Investigate potential sources of contamination on surfaces such as benchtops, equipment, and door handles.
  - Medical Evaluation: The employee should seek a medical evaluation to determine the cause of the irritation and receive appropriate treatment.

Problem: Our latest air monitoring results for hexavalent chromium are above the action level.

- Troubleshooting Steps:
  - Review the Hierarchy of Controls:
    - Engineering Controls: Re-evaluate the effectiveness of your ventilation systems. Consider if additional local exhaust ventilation is needed at the point of dust generation.
    - Administrative Controls: Review and reinforce safe work practices. Limit the time employees spend in high-exposure areas and ensure proper training on the hazards of **strontium chromate**.
    - Personal Protective Equipment (PPE): Ensure that the correct respiratory protection is being used and that all users are properly fit-tested.

- Investigate the Source: Identify the specific tasks or processes that are contributing to the elevated exposure levels.
- Implement Corrective Actions: Based on your investigation, implement changes to reduce exposure. This could involve modifying procedures, improving containment, or upgrading PPE.
- Re-monitoring: Conduct follow-up air monitoring to verify the effectiveness of the corrective actions.

## Data Presentation

Table 1: Occupational Exposure Limits for Hexavalent Chromium (Cr(VI))

Regulatory Agency	Exposure Limit Type	Value (mg/m <sup>3</sup> )	Notes
OSHA (Occupational Safety and Health Administration)	Permissible Exposure Limit (PEL) - 8-hour TWA	0.005	Legally enforceable limit.[6]
NIOSH (National Institute for Occupational Safety and Health)	Recommended Exposure Limit (REL) - 10-hour TWA	0.0002	Recommended limit based on risk of carcinogenicity.[5]
ACGIH (American Conference of Governmental Industrial Hygienists)	Threshold Limit Value (TLV) - 8-hour TWA	0.0002	Health-based guideline.[3][7]
ACGIH	Short-Term Exposure Limit (STEL)	0.0005	15-minute exposure limit.[3][7]

TWA = Time-Weighted Average

## Experimental Protocols

### 1. Air Sampling for Hexavalent Chromium (Adapted from NIOSH and OSHA Methods)

This protocol provides a general guideline for personal or area air sampling. Refer to specific methods such as NIOSH 7600, NIOSH 7605, or OSHA ID-215 for complete details.[3][8][9]

- Materials:
  - Personal sampling pump calibrated to a flow rate of 1-4 L/min.
  - 37-mm, 5.0- $\mu$ m pore size polyvinyl chloride (PVC) filter in a cassette filter holder.
  - Tubing to connect the pump and cassette.
  - Calibration device (e.g., rotameter or electronic calibrator).
- Procedure:
  - Calibration: Calibrate the personal sampling pump with a representative filter cassette in line to the desired flow rate (e.g., 2 L/min).
  - Assembly: Attach the filter cassette to the sampling pump with tubing.
  - Sampling:
    - For personal sampling, clip the cassette to the worker's breathing zone (e.g., collar).
    - For area sampling, place the sampling train in a fixed location representative of the work area.
  - Sample Collection: Turn on the pump and record the start time. Sample for a sufficient duration to collect a detectable amount of analyte, typically over a significant portion of the work shift.
  - Post-Sampling: At the end of the sampling period, turn off the pump and record the stop time.
  - Sample Handling: Within one hour of sampling, carefully remove the filter from the cassette using forceps and place it in a clean vial for shipment to an accredited laboratory. [9] The backup pad should be discarded.[10]

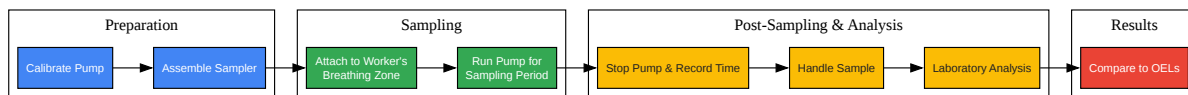
- Analysis: The laboratory will typically use ion chromatography with post-column derivatization or visible absorption spectrophotometry to quantify the amount of hexavalent chromium on the filter.[3][11]

## 2. Biological Monitoring: Urinary Chromium Analysis

Biological monitoring for chromium in urine can be used to assess a worker's total exposure to chromium compounds.[7][12]

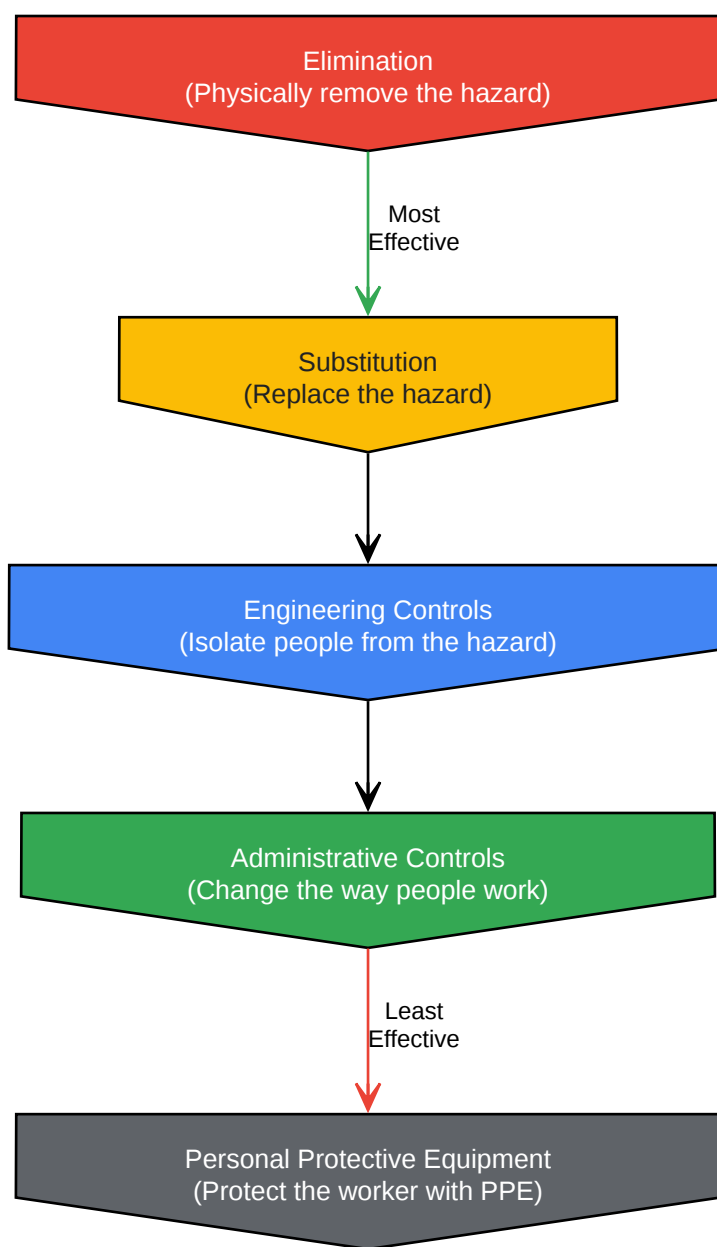
- Materials:
  - Metal-free urine collection container.
- Procedure:
  - Sample Collection: Collect a urine sample at the end of the work shift, preferably at the end of the work week, to reflect recent exposure.[13]
  - Contamination Prevention: It is critical to avoid external contamination of the sample. The worker should wash their hands thoroughly before providing the sample.
  - Sample Handling: The sample should be collected in a pre-screened, metal-free container.
  - Laboratory Analysis: The sample is sent to a laboratory for analysis, typically using inductively coupled plasma mass spectrometry (ICP-MS) to determine the total chromium concentration.[14] The results are often corrected for creatinine concentration to account for urine dilution.
- Interpretation: Results are compared to Biological Exposure Indices (BEIs) or similar guidance values to assess the level of exposure.[14] Elevated levels may indicate a need to review and improve workplace controls.[13]

## Mandatory Visualizations



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Caption: Workflow for Air Sampling of Hexavalent Chromium.



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Caption: Hierarchy of Controls for Managing Workplace Hazards.

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- To cite this document: BenchChem. [Technical Support Center: Occupational Exposure to Strontium Chromate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219968#occupational-exposure-limits-for-strontium-chromate>]



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